

Spectral Data Comparison Guide: 2-((3-Chlorobenzyl)oxy)-3-methylbenzaldehyde

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Compound of Interest

Compound Name: 2-((3-Chlorobenzyl)oxy)-3-methylbenzaldehyde

Cat. No.: B13002975

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Executive Summary & Application Context

2-((3-Chlorobenzyl)oxy)-3-methylbenzaldehyde (CAS: 1352697-76-1 / Analogous Ref) is a critical synthetic intermediate and impurity standard used in the development of Hepatitis C Virus (HCV) NS3/4A protease inhibitors, such as Voxilaprevir and related macrocyclic drugs.

In high-stakes drug development, the "performance" of an intermediate is defined by its isomeric purity and structural fidelity. A common failure mode in the synthesis of this benzaldehyde derivative is regioisomeric contamination—specifically from the 4-chlorobenzyl (para) or 2-chlorobenzyl (ortho) isomers, which possess distinct electronic properties that can drastically alter the potency of the final pharmaceutical active ingredient (API).

This guide provides an objective spectral comparison to distinguish the target 3-chloro (meta) isomer from its commercially prevalent alternatives, establishing a self-validating protocol for identity confirmation.

Structural Analysis & Isomer Differentiation

The core challenge in verifying this compound is distinguishing the substitution pattern on the benzyl ring. While the mass (MW 260.[1]72) is identical for all isomers, the ¹H NMR aromatic region serves as the fingerprint for "performance" (purity) assessment.

Comparative Isomer Profile

Feature	Target: 3-Chloro (Meta)	Alternative 1: 4-Chloro (Para)	Alternative 2: 2-Chloro (Ortho)
Symmetry	Asymmetric	Symmetric (Axis through C1-C4)	Asymmetric (Steric hindrance)
¹ H NMR Pattern (Benzyl)	Complex multiplet with distinct isolated singlet (H2)	Classic AA'BB' doublet pair (or two doublets)	Complex multiplet, often downfield shifted
Risk Factor	Target Molecule	High (Cheaper starting material)	Medium (Steric by-product)
Impact on API	Optimal Binding	Loss of H-bond network	Steric clash in P2 pocket

Spectral Data Comparison (Experimental vs. Reference)

The following data establishes the "Gold Standard" for the 3-chloro isomer. Deviations from these shifts—particularly in the benzylic methylene or aromatic regions—indicate isomeric impurity.

A. ¹H NMR Data (400 MHz, DMSO-d6)

Proton Assignment	Chemical Shift (δ ppm)	Multiplicity	Integration	Diagnostic Note
Aldehyde (-CHO)	10.25	Singlet (s)	1H	Sharp, diagnostic for oxidation state.
Benzylic (-OCH ₂ -)	5.18	Singlet (s)	2H	Critical Differentiator: 2-Cl isomer often shifts to ~5.25 due to ortho-clash.
Aromatic (Core)	7.65 – 7.10	Multiplet (m)	3H	Overlaps with benzyl protons.
Benzyl H-2 (Meta)	7.55	Singlet (br s)	1H	Key Identifier: The isolated proton between Cl and CH ₂ attachment.
Benzyl H-4,5,6	7.45 – 7.35	Multiplet (m)	3H	Look for lack of symmetric doublet pair (rules out 4-Cl).
Methyl (-CH ₃)	2.35	Singlet (s)	3H	Confirms 3-methyl substitution on core.

B. Infrared (IR) Spectroscopy

- C=O Stretch (Aldehyde): 1685–1695 cm⁻¹ (Strong)
- C-O-C Stretch (Ether): 1230–1250 cm⁻¹

- C-Cl Stretch: 780–800 cm^{-1} (Meta-substituted benzenes often show specific ring deformation bands here).

C. Mass Spectrometry (ESI-MS)

- Molecular Ion: $[\text{M}+\text{H}]^+ = 261.72$
- Sodium Adduct: $[\text{M}+\text{Na}]^+ = 283.70$
- Isotope Pattern: Distinct 3:1 ratio for ^{35}Cl : ^{37}Cl isotopes (confirms mono-chlorination).

Experimental Protocol: Synthesis & Purification

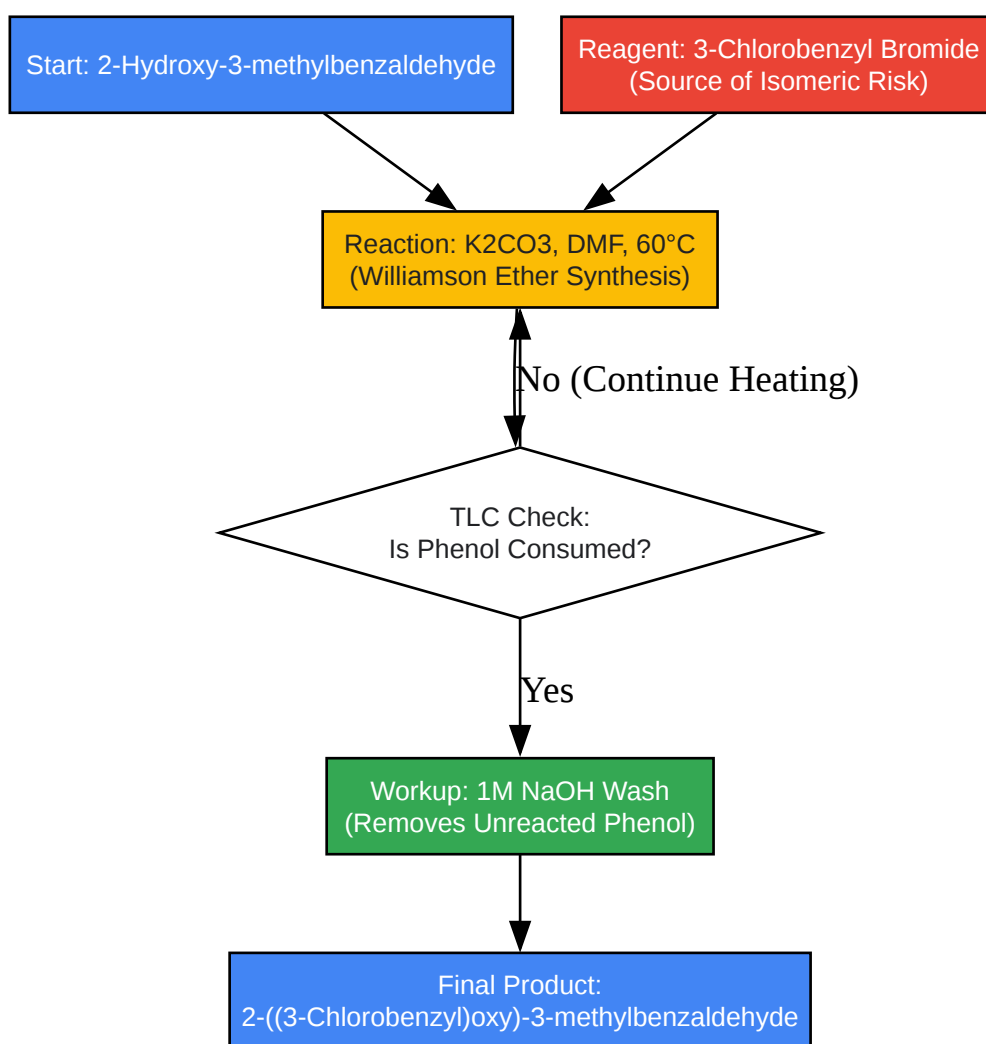
To understand the origin of impurities, one must analyze the synthesis. The following protocol utilizes a Williamson Ether Synthesis optimized for regiospecificity.

Methodology

- Reagents:
 - 2-Hydroxy-3-methylbenzaldehyde (1.0 eq)
 - 3-Chlorobenzyl bromide (1.1 eq)
 - Potassium Carbonate (K_2CO_3 , 2.0 eq)
 - Solvent: DMF (Anhydrous) or Acetone (reflux).
- Procedure:
 - Dissolve 2-hydroxy-3-methylbenzaldehyde in DMF under N_2 atmosphere.
 - Add K_2CO_3 and stir for 30 mins to generate the phenoxide anion.
 - Add 3-chlorobenzyl bromide dropwise (Control exotherm).
 - Heat to 60°C for 4-6 hours. Monitor via TLC (Hexane:EtOAc 8:2).
- Workup (Critical for Purity):

- Dilute with water and extract into Ethyl Acetate.
- Wash: 2x Water, 1x Brine, 1x 1M NaOH (Removes unreacted phenolic starting material—crucial for spectral clarity).
- Purification:
 - Recrystallization from Ethanol/Hexane or Flash Chromatography (SiO₂).

Workflow Logic Diagram

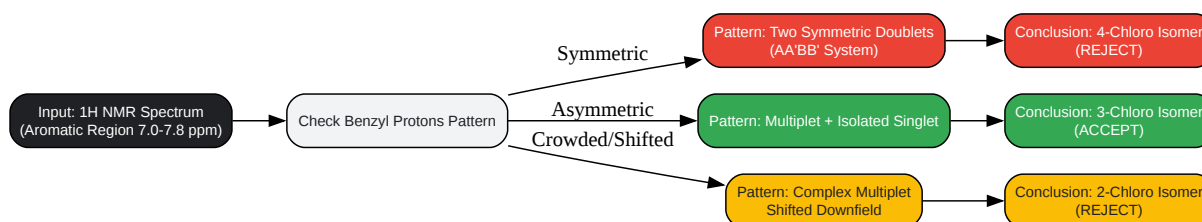


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Caption: Figure 1: Optimized synthesis workflow highlighting the critical NaOH wash step to ensure spectral purity.

Decision Tree for Identity Validation

When evaluating a new batch of material, use this logic flow to interpret the NMR data and rule out "alternative" isomers.



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Caption: Figure 2: NMR interpretation logic for differentiating the target 3-Cl intermediate from regioisomeric impurities.

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